

Precision Melting Point Determination for CAS 842971-94-2: A Comparative Guide

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Compound of Interest

Compound Name: 3-(6-Methyl-pyridin-2-yl)-
propionic acid

CAS No.: 842971-94-2

Cat. No.: B2974706

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Executive Summary

Compound: 3-(6-Methylpyridin-2-yl)propanoic acid (CAS 842971-94-2) Application: Pharmaceutical Intermediate (Building block for kinase inhibitors and pyridine-functionalized ligands).[1] Challenge: As a non-pharmacopeial research chemical, certified reference materials (CRMs) are unavailable, and literature melting point (MP) data is sparse or inconsistent.[1] Solution: This guide outlines the protocol for qualifying an in-house primary standard and compares Differential Scanning Calorimetry (DSC) against Capillary Melting Point methods to establish a reliable thermal profile.

Compound Profile & Reference Standard Strategy

Before determining the melting point, the identity and purity of the material must be established. Unlike generic reagents, CAS 842971-94-2 often requires self-validation due to the lack of commercial CRMs.[1]

Property	Specification
Chemical Name	3-(6-Methylpyridin-2-yl)propanoic acid
CAS Number	842971-94-2
Molecular Formula	C ₉ H ₁₁ NO ₂
Molecular Weight	165.19 g/mol
Physical State	White to off-white crystalline solid
Solubility	Soluble in Methanol, DMSO; sparingly soluble in water

Establishing an In-House Reference Standard

Since a NIST or USP traceable standard is not available for this specific CAS, you must qualify a "Gold Standard" batch.[\[1\]](#)

Self-Validation Protocol:

- Identity: Confirm structure via ¹H-NMR (DMSO-d₆) and MS (ESI+).[\[1\]](#) Look for the characteristic methyl singlet (~2.4 ppm) and pyridine aromatic protons.
- Purity: Must exceed 98.0% via HPLC (Area %).
- Volatiles: Determine Loss on Drying (LOD) or TGA to ensure the MP is not depressed by residual solvent.

Methodology Comparison: DSC vs. Capillary

For a research-grade intermediate like CAS 842971-94-2, the choice of melting point method significantly impacts data reproducibility.[\[1\]](#)

Method A: Differential Scanning Calorimetry (DSC)

The Gold Standard for Thermal Characterization[\[1\]](#)

DSC measures the heat flow associated with phase transitions as a function of temperature. For pyridine derivatives, which may exhibit polymorphism or solvate formation, DSC is superior.

- Mechanism: Measures energy difference between sample and reference pans.
- Key Metric: Onset Temperature (). This is the intersection of the baseline and the leading edge of the endotherm. It is the most robust indicator of purity-corrected melting point.
- Why for CAS 842971-94-2? Pyridine propionic acids can decarboxylate or dehydrate near their melting point.^[1] DSC separates these events (e.g., a sharp melt endotherm followed by a broad decomposition exotherm).

Method B: Capillary Melting Point (Automated)

The Routine QC Alternative^[1]

Optical detection of light transmission through a capillary tube as the sample melts.

- Mechanism: Visual/Optical detection of "Clear Point" and "Collapse Point".
- Key Metric: Melting Range (Start of liquefaction to clear liquid).^[1]
- Limitations: Subjective endpoint; "Clear point" is often higher than the thermodynamic melting point ().

Performance Comparison Table

Feature	DSC (Recommended)	Capillary (Automated)
Precision	High (± 0.2 °C)	Moderate (± 1.0 °C)
Data Output	Thermogram (, , Enthalpy)	Temperature Range ()
Sample Size	2–5 mg	1–2 mm column height
Polymorph Detection	Yes (Distinct peaks for Form I/II)	No (Only observes final melt)
Decomposition	Visible as exothermic event	Obscures melt (darkening)
Suitability for CAS 842971-94-2	Best (Distinguishes melt from decomp)	Acceptable (For quick purity checks)

Experimental Protocols

Protocol A: DSC Determination (Standard Operating Procedure)

Instrument: Mettler Toledo DSC 3+ or TA Instruments Q2000.[\[1\]](#)

- Calibration: Calibrate temperature and enthalpy using Indium (,) and Zinc standards.
- Sample Prep: Weigh 2.0–4.0 mg of dried CAS 842971-94-2 into a Tzero aluminum pan.
- Sealing: Use a hermetic lid with a pinhole (allows escaping volatiles if decarboxylation occurs, preventing pan deformation).
- Method:
 - Equilibrate at 25°C.

- Ramp 10.0 °C/min to 200°C.
- Purge gas: Nitrogen at 50 mL/min.
- Analysis: Integrate the main endothermic peak. Report as the melting point.

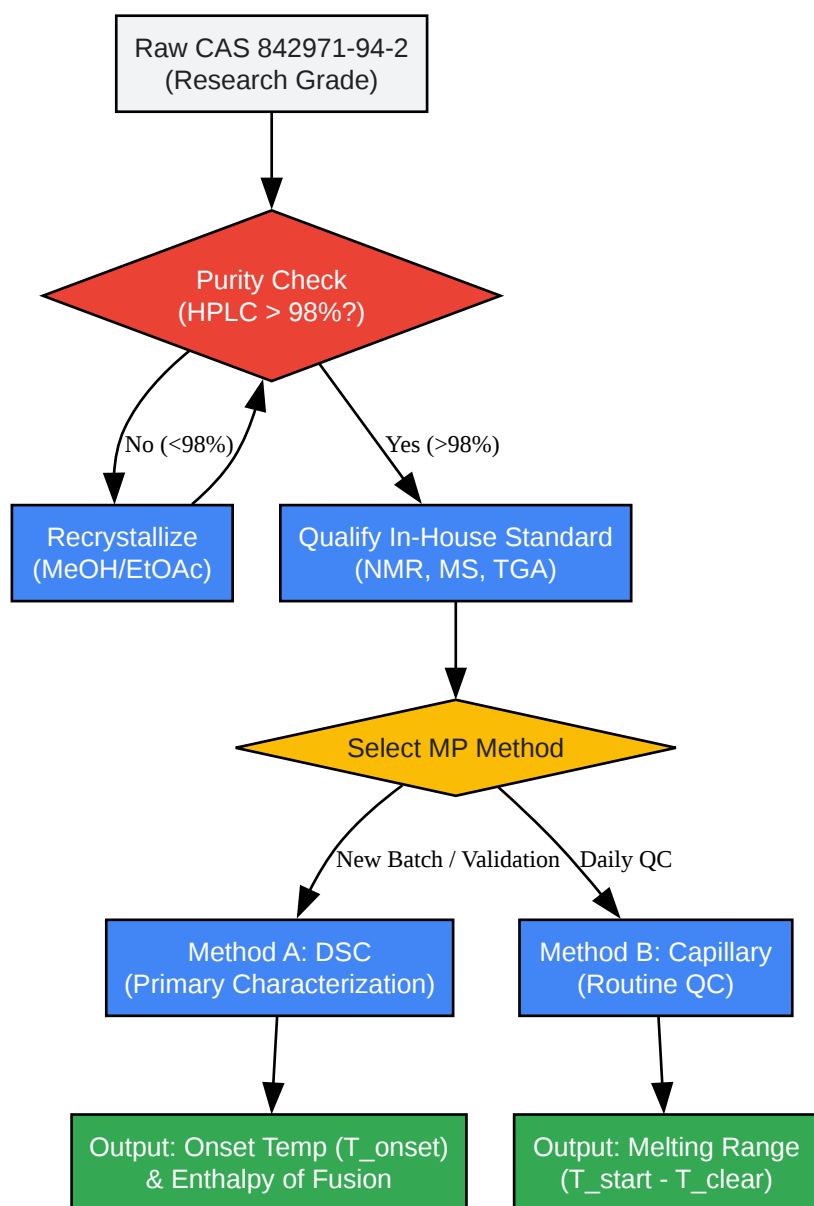
Protocol B: Capillary Determination

Instrument: Büchi M-565 or SRS DigiMelt.

- Sample Prep: Grind sample to a fine powder. Fill capillary to 3 mm height. Compact by tapping (packing density affects heat transfer).
- Method:
 - Fast ramp (10 °C/min) to 80°C (estimated 20°C below expected range).[\[1\]](#)
 - Slow ramp (1.0 °C/min) to 160°C.
- Observation: Record
(first liquid droplet) and
(complete transparency).

Workflow Visualization

The following diagram illustrates the decision matrix for qualifying the reference standard and selecting the MP method.



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Caption: Workflow for qualifying CAS 842971-94-2 reference material and selecting the appropriate melting point determination method.

Data Interpretation & Expected Results

While specific literature values for CAS 842971-94-2 are sparse, structural analogs provide a baseline for validation:

- Analog: 3-(pyridin-2-yl)propanoic acid (CAS 15197-75-8) melts approx. 156–160 °C (as HCl salt) or lower as free acid.[1]
- Expectation for CAS 842971-94-2: The 6-methyl group adds steric bulk but increases lipophilicity.[1] Expect a melting point in the range of 85–120 °C for the free acid form.

DSC Thermogram Analysis:

- Sharp Endotherm: Indicates high crystallinity and purity.
- Split Peak: Suggests a mixture of polymorphs. Action: Anneal sample or recrystallize.
- Broadening: Indicates impurities (eutectic effect).[1] Use the Van't Hoff equation on the DSC data to calculate absolute purity.

References

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- To cite this document: BenchChem. [Precision Melting Point Determination for CAS 842971-94-2: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2974706/docs#precision-melting-point-determination-for-cas-842971-94-2-a-comparative-guide]

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